

Personal protective equipment for handling 4-Bromo-2,6-bis(bromomethyl)pyridine

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Compound of Interest

Compound Name: 4-Bromo-2,6-bis(bromomethyl)pyridine

Cat. No.: B173608

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Essential Safety and Handling Guide for 4-Bromo-2,6-bis(bromomethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromo-2,6-bis(bromomethyl)pyridine** (CAS No. 106967-42-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk. This compound is a brominated pyridine derivative and should be handled with extreme caution due to its potential hazards.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **4-Bromo-2,6-bis(bromomethyl)pyridine** is limited, structurally similar compounds are known to be corrosive, irritants, and lachrymators (substances that cause tearing). Therefore, a stringent approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)). A face shield is also recommended.	Protects against dust, splashes, and vapors which can cause severe eye irritation or damage.[1][2]
Skin Protection	Fire/flame resistant and impervious clothing. Chemical-resistant gloves (e.g., Neoprene, inspect before use). A lab coat, boots, and additional protective clothing as needed.[1][2][3]	Prevents skin contact which can cause severe burns and irritation.[4] Contaminated clothing should be removed immediately and washed before reuse.[3]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded, or if irritation is experienced. A NIOSH/MSHA approved respirator is recommended.	Protects against inhalation of dust or vapors which may cause respiratory irritation.[1][2][4]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain the integrity of the chemical.

Handling Procedures:

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood.
[4][5]
- Avoid Contact: Prevent all contact with skin and eyes. Avoid breathing dust, mists, or vapors.
[2][5]
- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[6]

- Equipment: Use non-sparking tools to prevent ignition sources.[\[2\]](#)[\[5\]](#)

Storage Procedures:

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[4\]](#)
- Atmosphere: For some brominated pyridines, storage under an inert atmosphere is recommended.[\[4\]](#) 3-bromopyridine is noted to be light and air-sensitive and should be stored in an airtight, amber-colored glass bottle under an inert gas.[\[7\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of accidental exposure.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention. [2] [4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [2] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4]

Disposal Plan

Proper disposal of **4-Bromo-2,6-bis(bromomethyl)pyridine** and its waste is imperative to prevent environmental contamination.

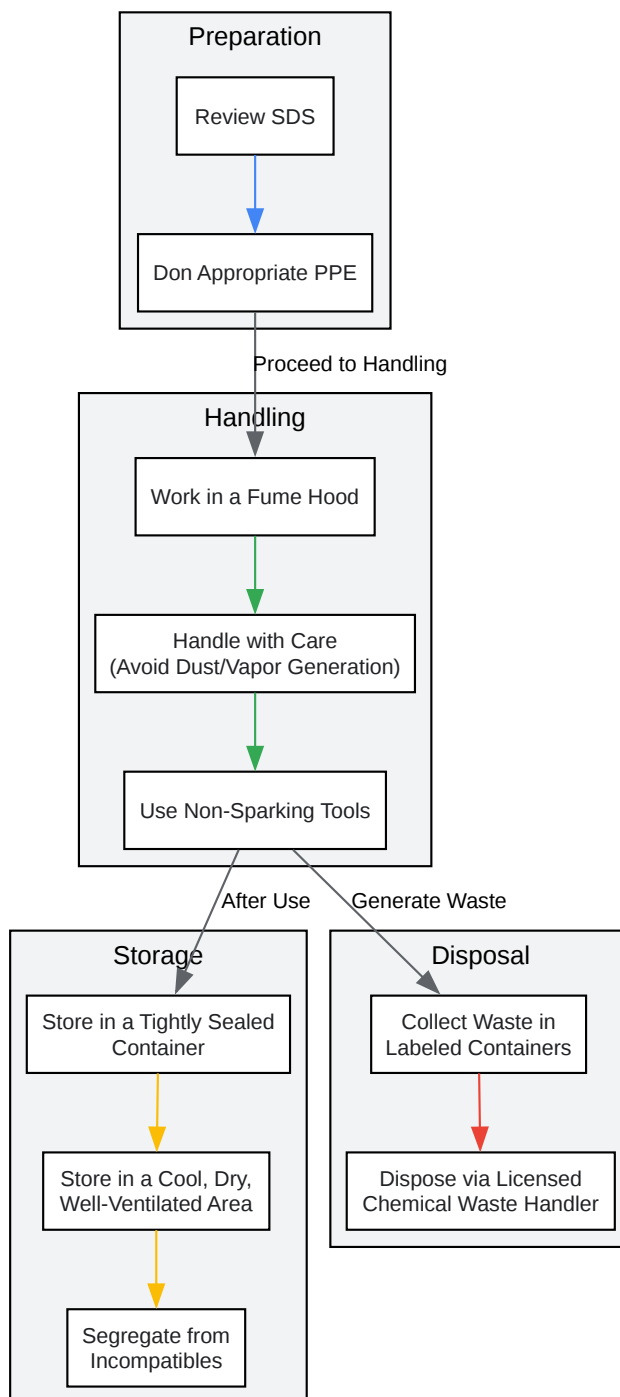
Waste Disposal Protocol

Waste Type	Disposal Method
Unused/Surplus Chemical	Dispose of at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not discharge to sewer systems.[8]
Contaminated Materials (e.g., PPE, containers)	Collect and seal in a suitable, labeled container for disposal. Follow local, state, and federal regulations for hazardous waste disposal.
Spills	For small spills, use a shovel to place the material into a waste disposal container. For larger spills, use inert absorbent material (e.g., sand, vermiculite).[3][6] Prevent entry into waterways.[6]

Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for safely handling and disposing of **4-Bromo-2,6-bis(bromomethyl)pyridine**.

Safe Handling and Disposal Workflow for 4-Bromo-2,6-bis(bromomethyl)pyridine



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Caption: Workflow for the safe handling of **4-Bromo-2,6-bis(bromomethyl)pyridine**.

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References

- 1. echemi.com [echemi.com]
- 2. echemi.com [echemi.com]
- 3. cloudfront.zoro.com [cloudfront.zoro.com]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. chempanda.com [chempanda.com]
- 8. tcichemicals.com [tcichemicals.com]
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